

Potassium Hydrogen Difluoride: A Versatile Fluorinating Agent in Organic Synthesis

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Compound of Interest

Compound Name: Potassium;hydron;difluoride

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Potassium hydrogen difluoride (KHF_2), also known as potassium bifluoride, has emerged as a practical and effective nucleophilic fluorinating agent in organic synthesis. Its ability to introduce fluorine atoms into organic molecules makes it a valuable tool in the development of pharmaceuticals, agrochemicals, and advanced materials, where the unique properties of fluorine can significantly enhance stability, bioavailability, and reactivity.^[1] This document provides detailed application notes and experimental protocols for the use of KHF_2 in key fluorination reactions.

Introduction to Potassium Hydrogen Difluoride as a Fluorinating Agent

Potassium hydrogen difluoride is an ionic compound composed of a potassium cation (K^+) and a bifluoride anion (HF_2^-).^[1] The bifluoride ion serves as the source of the nucleophilic fluoride for substitution reactions. KHF_2 is a white, crystalline solid that is more soluble in water than potassium fluoride (KF) and is often used in aqueous or biphasic reaction conditions. It offers a safer and more manageable alternative to gaseous hydrogen fluoride (HF).

The primary application of KHF_2 in organic synthesis is in nucleophilic fluorination reactions, where it is used to replace leaving groups such as halogens (Cl , Br , I) or activated hydroxyl groups (e.g., sulfonates) with a fluorine atom.^[1] This transformation is crucial for the synthesis

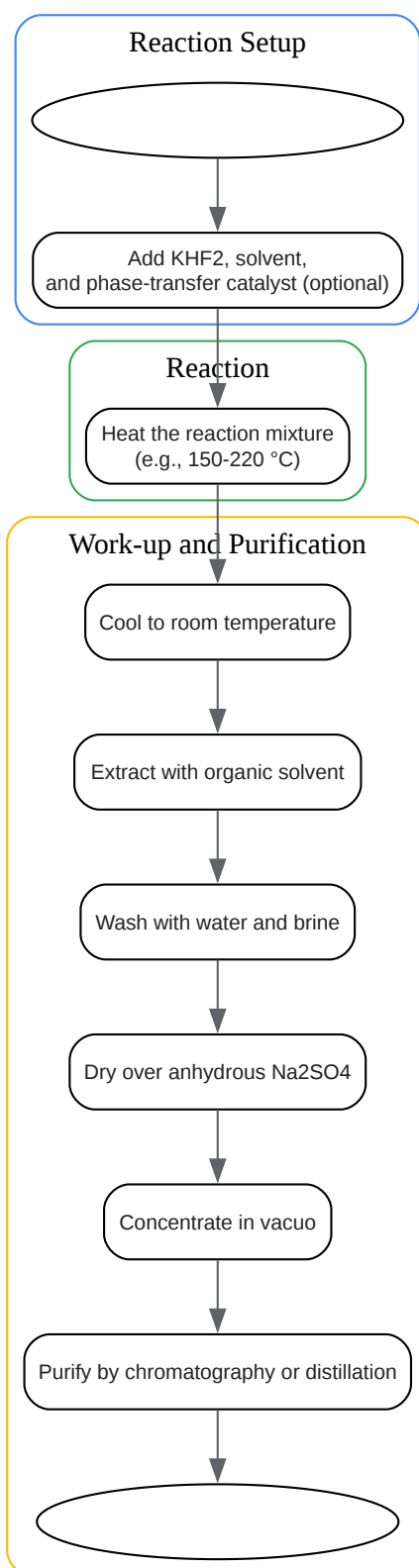
of a wide range of fluorinated organic compounds, including fluoroaromatics and aliphatic fluorides, which are often key precursors to complex bioactive molecules.^[1]

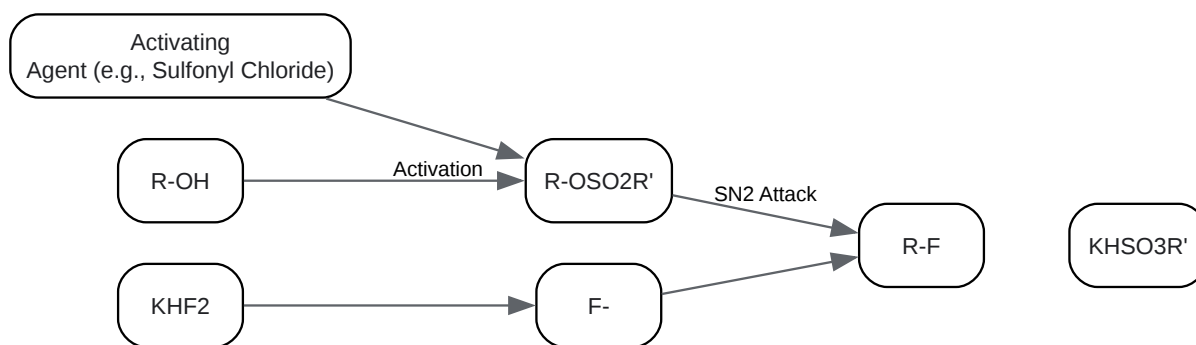
Key Applications and Experimental Protocols

Nucleophilic Aromatic Substitution (S_NAr) of Aryl Halides

The introduction of fluorine into aromatic rings is a critical step in the synthesis of many pharmaceuticals and agrochemicals. KHF₂ can be employed as a nucleophilic fluoride source in the substitution of activated aryl chlorides and nitroarenes.

General Workflow for Nucleophilic Aromatic Substitution:





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References

- 1. Potassium Hydrogen Fluoride as an Intermediate in Chemical Production - Foshan Nanhai Shuangfu Chemical Co., Ltd [df-chemicals.com]
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